

Fmoc-D-ala(bth)-OH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fmoc-D-ala(bth)-OH

Cat. No.: B15548223

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Fmoc-D-ala(bth)-OH** (N-alpha-(9-Fluorenylmethyloxycarbonyl)-3-(benzothiazol-2-yl)-D-alanine), a specialized amino acid derivative crucial for peptide synthesis. This document includes tabulated quantitative data, detailed experimental protocols for its application, and graphical representations of relevant workflows.

Core Properties and Specifications

Fmoc-D-ala(bth)-OH is a protected amino acid commonly utilized as a building block in solid-phase peptide synthesis (SPPS). The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the amine allows for controlled, sequential addition to a peptide chain. The benzothiazolyl (Bth) moiety on the side chain introduces unique structural and potentially functional characteristics to the resulting peptide.

Physicochemical and Analytical Data

Quantitative data for **Fmoc-D-ala(bth)-OH** and its corresponding L-isomer are summarized below. Data for the closely related compound, Fmoc-D-Ala-OH, is also provided for

comparative purposes.

Property	Fmoc-D-ala(bth)-OH	Fmoc-L-ala(bth)-OH	Fmoc-D-Ala-OH
CAS Number	1263047-16-0[1]	959583-56-3[2]	79990-15-1[3][4]
Molecular Formula	C ₂₅ H ₂₀ N ₂ O ₄ S[5]	C ₂₅ H ₂₀ N ₂ O ₄ S	C ₁₈ H ₁₇ NO ₄
Molecular Weight	444.50 g/mol	444.5 g/mol	311.33 g/mol
Appearance	White to off-white solid (inferred from L-isomer)	White or off-white solid	White to slight yellow to beige powder
Purity	Data not available	≥ 99.5% (Chiral HPLC)	≥ 99.0% (HPLC)
Melting Point	Data not available	Data not available	113-123 °C
Optical Rotation	Data not available	[α] _D 20 = -39 ± 1° (c = 1 in DMF)	[α] _D 20 = +18 ± 2° (c=1 in DMF)
Solubility	Data not available	Data not available	Clearly soluble (1 mmole in 2 ml DMF)
Storage	Store at 0 - 8 °C (inferred from L-isomer)	Store at 0 - 8 °C	2-30°C

Note: Specific experimental data for the D-isomer of ala(bth) is limited. Properties such as appearance and storage conditions are inferred from its L-isomer.

Experimental Protocols

The primary application of **Fmoc-D-ala(bth)-OH** is in Fmoc-based solid-phase peptide synthesis (SPPS). Below is a detailed, representative protocol for the incorporation of an Fmoc-protected amino acid into a peptide chain on a solid support.

Protocol: Standard Fmoc Solid-Phase Peptide Synthesis (SPPS) Coupling Cycle

Materials:

- **Fmoc-D-ala(bth)-OH**
- Rink Amide resin (or other suitable solid support)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) and HOBt (Hydroxybenzotriazole)
- N,N-Diisopropylethylamine (DIPEA)
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% water)
- Cold diethyl ether
- Solid-phase synthesis vessel

Methodology:

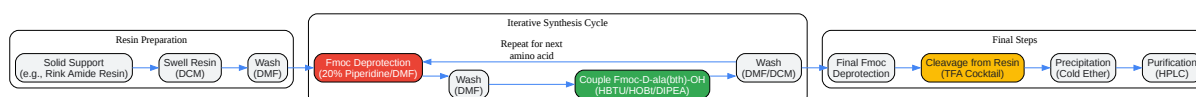
- Resin Swelling:
 - Place the desired amount of resin in a solid-phase synthesis vessel.
 - Add DCM and allow the resin to swell for 30 minutes at room temperature with gentle agitation.
 - Drain the DCM and wash the resin three times with DMF.

- Fmoc Deprotection:
 - Add a 20% piperidine in DMF solution to the resin.
 - Agitate for 5 minutes, then drain the solution.
 - Add a fresh 20% piperidine in DMF solution and agitate for an additional 15 minutes to ensure complete removal of the Fmoc group.
 - Drain the solution and wash the resin five times with DMF to remove residual piperidine.
- Amino Acid Coupling:
 - In a separate vial, dissolve **Fmoc-D-ala(bth)-OH** (3-5 equivalents relative to resin substitution) and an equivalent amount of HOBt in DMF.
 - Add the coupling reagent HBTU (slightly less than 1 equivalent to the amino acid) to the amino acid solution.
 - Add DIPEA (2-3 equivalents relative to the amino acid) to the activation mixture and allow it to pre-activate for 1-2 minutes.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate the mixture for 1-2 hours at room temperature to ensure complete coupling.
 - Drain the coupling solution and wash the resin thoroughly with DMF (3-5 times) and then with DCM (3 times).
- Cleavage and Precipitation (Final Step):
 - After the final amino acid has been coupled and deprotected, wash the resin with DCM and dry it under vacuum.
 - Prepare a cleavage cocktail (e.g., 95% TFA, 2.5% TIS, 2.5% water).
 - Add the cleavage cocktail to the dried resin and agitate at room temperature for 2-3 hours.

- Filter the mixture to separate the resin and collect the filtrate containing the cleaved peptide.
- Precipitate the crude peptide by adding the filtrate dropwise to a centrifuge tube containing cold diethyl ether.
- Centrifuge the mixture, decant the ether, and wash the peptide pellet with cold diethyl ether.
- Dry the crude peptide pellet under a stream of nitrogen and then under vacuum.

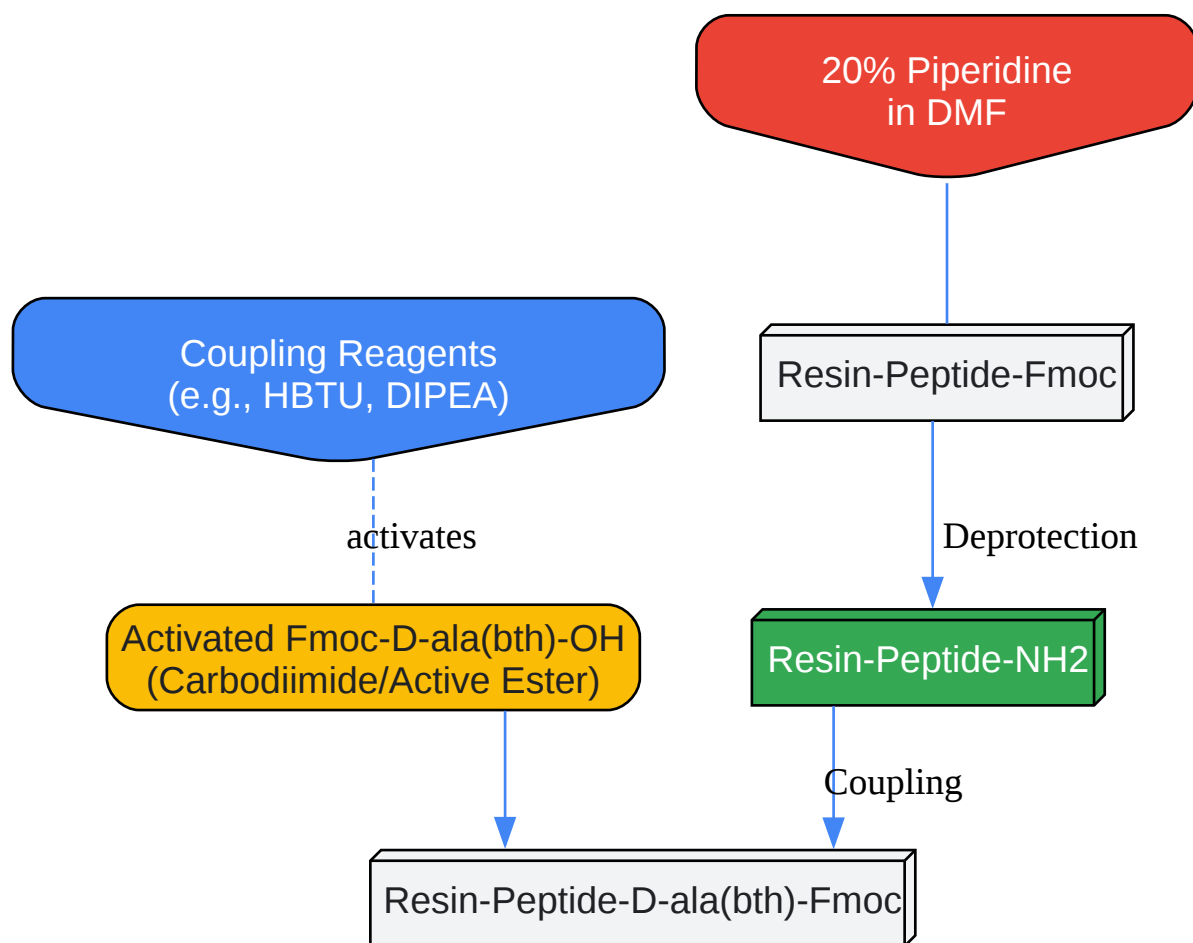
Workflow and Pathway Visualizations

As **Fmoc-D-ala(bth)-OH** is a building block for synthesis rather than a participant in a known signaling pathway, the following diagrams illustrate the logical workflow of its primary application.



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Caption: Workflow for Solid-Phase Peptide Synthesis (SPPS) using **Fmoc-D-ala(bth)-OH**.



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Caption: Key steps of Fmoc deprotection and subsequent amino acid coupling in SPPS.

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